

Unveiling Sculponeatin B: A Technical Overview

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Compound of Interest

Compound Name: **Sculponeatin B**

Cat. No.: **B12428293**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Sculponeatin B**, a diterpenoid compound. This document summarizes its core physicochemical properties, available biological activity data, and aims to equip researchers with the foundational information necessary for further investigation and potential therapeutic development.

Core Physicochemical Data

The fundamental chemical and physical properties of **Sculponeatin B** are essential for any experimental design. The following table summarizes the key identifiers and molecular characteristics of this compound.

Property	Value	Citation(s)
CAS Number	85287-60-1	[1]
Molecular Weight	360.40 g/mol	[1]
Molecular Formula	C ₂₀ H ₂₄ O ₆	[1]

Biological Activity and Experimental Insights

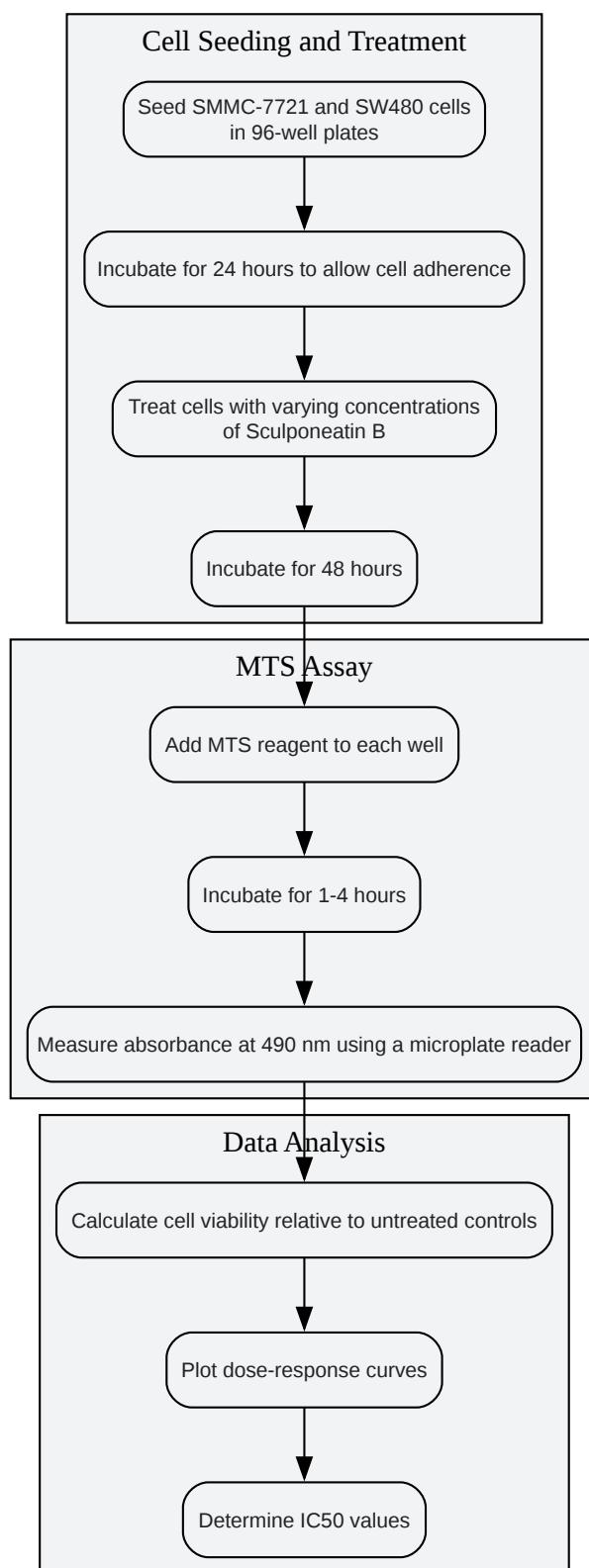
Emerging research has begun to delineate the biological effects of **Sculponeatin B**, pointing towards its potential as a cytotoxic and anti-inflammatory agent. This section details the available experimental data and the methodologies employed in these initial studies.

Cytotoxicity against Cancer Cell Lines

Sculponeatin B has demonstrated cytotoxic effects against various human cancer cell lines. The following table summarizes the reported half-maximal inhibitory concentration (IC₅₀) values from a key study.

Cell Line	Cancer Type	IC ₅₀ (μM)	Citation(s)
SMMC-7721	Hepatocellular Carcinoma	15.2	[1]
SW480	Colon Adenocarcinoma	3.5	[1]

The cytotoxicity of **Sculponeatin B** was determined using the MTS (3-(4,5-dimethylthiazol-2-yl)-5-(3-carboxymethoxyphenyl)-2-(4-sulfophenyl)-2H-tetrazolium) assay. The following protocol provides a generalized workflow based on standard practices for this type of experiment.



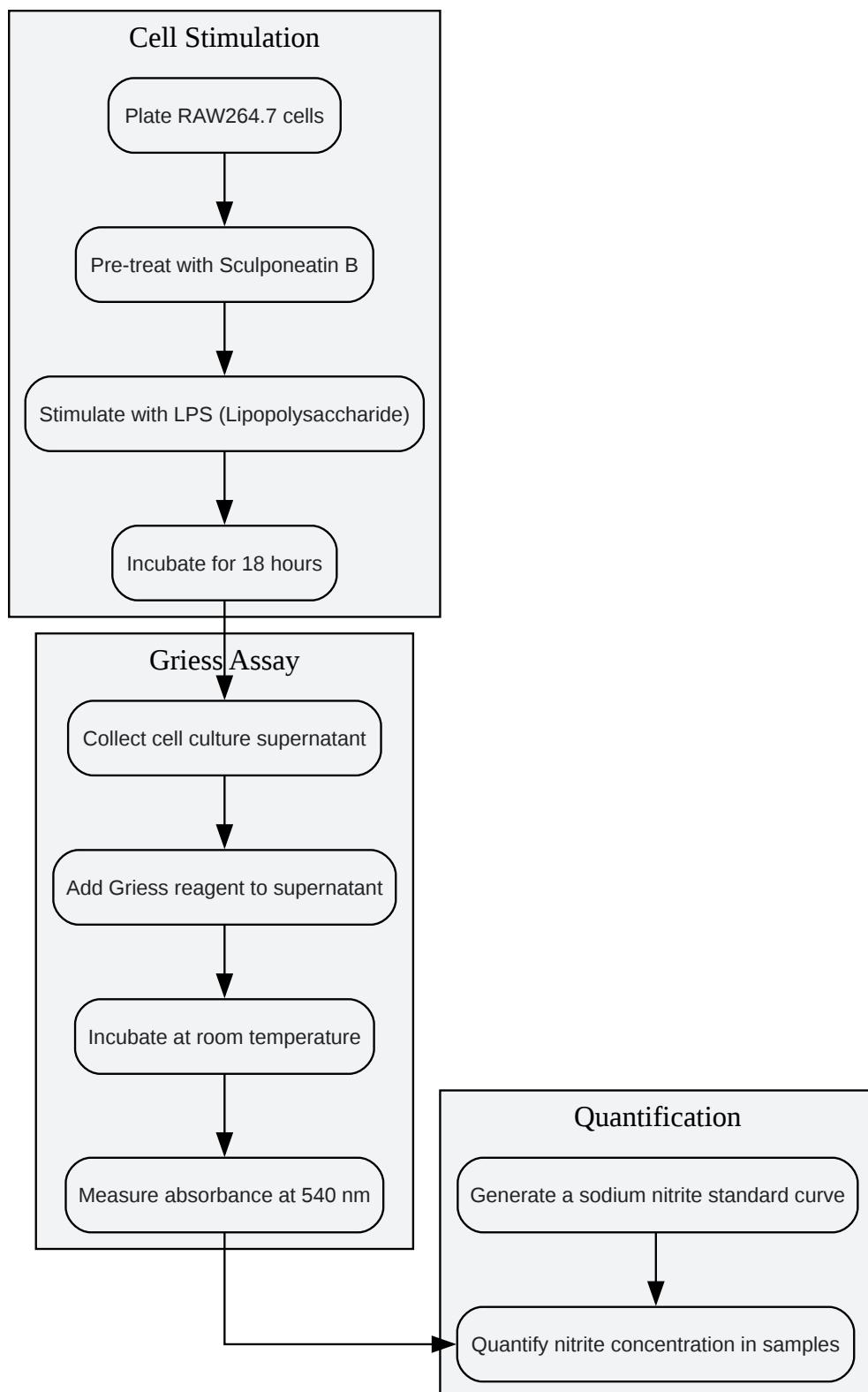
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Caption: Workflow for determining the cytotoxicity of **Sculponeatin B** using an MTS assay.

Anti-inflammatory Activity

Sculponeatin B has also been investigated for its anti-inflammatory properties, specifically its ability to inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated murine macrophage-like RAW264.7 cells.

The inhibitory effect of **Sculponeatin B** on NO production is quantifiable through the Griess assay, which measures the accumulation of nitrite, a stable and nonvolatile breakdown product of NO.



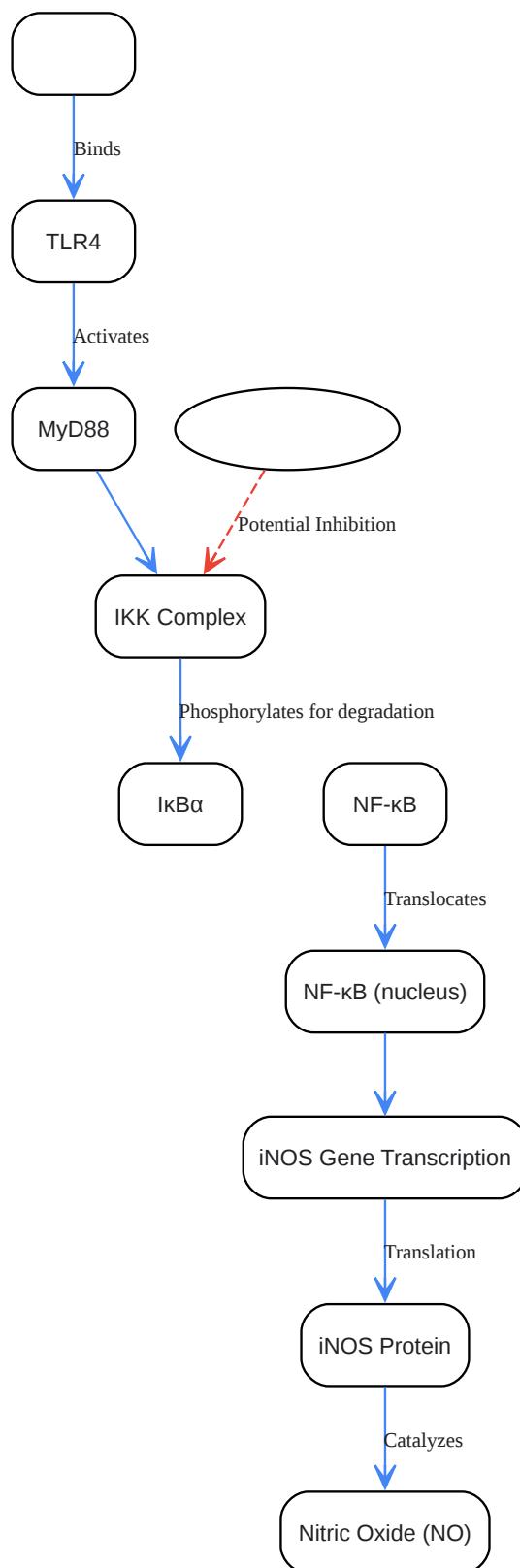
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Caption: Protocol for assessing the inhibition of nitric oxide production by **Sculponeatin B**.

Putative Signaling Pathways

While the precise molecular mechanisms of **Sculponeatin B** are not yet fully elucidated, its observed biological activities suggest potential interactions with key signaling pathways involved in inflammation and cancer progression.

The inhibition of LPS-induced NO production in macrophages points to a likely interference with the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. LPS, a component of the outer membrane of Gram-negative bacteria, is a potent activator of this pathway, leading to the transcription of pro-inflammatory genes, including inducible nitric oxide synthase (iNOS).

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Caption: A hypothesized signaling pathway for the anti-inflammatory action of **Sculponeatin B**.

Further research is necessary to validate these proposed mechanisms and to fully understand the therapeutic potential of **Sculponeatin B**. This guide serves as a foundational resource for such future investigations.

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References

- 1. medchemexpress.com [medchemexpress.com]
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